

Diisohexyl Phthalate: A Comprehensive Technical Guide to its Environmental Fate and Transport

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Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: *B047076*

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Abstract

Diisohexyl phthalate (DIHP) is a plasticizer used to enhance the flexibility and durability of various polymeric materials. As a member of the "transitional" group of phthalates, with alkyl chain backbones of C4-C6, its environmental presence and potential toxicological effects are of increasing concern. This technical guide provides a comprehensive overview of the environmental fate and transport of DIHP, including its physicochemical properties, degradation pathways, and partitioning in various environmental compartments. Due to the limited availability of specific experimental data for DIHP, information from structurally similar phthalates, such as di-n-hexyl phthalate (DnHP) and di(2-ethylhexyl) phthalate (DEHP), is utilized for extrapolation where noted, providing a robust framework for understanding the environmental behavior of this compound. This guide also details relevant experimental protocols and visualizes key environmental and biological pathways to support further research and risk assessment.

Physicochemical Properties

The environmental fate and transport of a chemical are fundamentally governed by its physicochemical properties. While specific experimental data for DIHP are scarce, the following

table summarizes available information and estimated values based on its structure and data from analogous phthalates.

Table 1: Physicochemical Properties of **Diisohexyl Phthalate** and Related Compounds

Property	Diisohexyl Phthalate (DIHP)	Di-n-hexyl Phthalate (DnHP) (Analogue)	Di(2-ethylhexyl) Phthalate (DEHP) (Analogue)	Reference
CAS Number	71850-09-4	84-75-3	117-81-7	
Molecular Formula	C ₂₀ H ₃₀ O ₄	C ₂₀ H ₃₀ O ₄	C ₂₄ H ₃₈ O ₄	
Molecular Weight (g/mol)	334.45	334.45	390.56	
Physical State	Oily liquid	Yellow-brown oily viscous liquid	Colorless, oily liquid	[1][2]
Water Solubility (mg/L)	Not available	0.05	0.003	[1]
Vapor Pressure (mm Hg at 25°C)	Not available	1.4 x 10 ⁻⁵	1.32 x 10 ⁻⁷	[1]
Log K _{ow} (Octanol-Water Partition Coefficient)	Not available (estimated >5)	6.82	7.5	[1][3]
Organic Carbon-Water Partition Coefficient (K _{oc}) (L/kg)	Not available (estimated high)	Not available	1.2 x 10 ⁵ - 8.9 x 10 ⁵	[3]
Henry's Law Constant (atm·m ³ /mol)	Not available	2.6 x 10 ⁻⁵	Not available	[1]

Environmental Fate and Transport

The environmental fate of DIHP is determined by a combination of transport and transformation processes, including abiotic and biotic degradation, sorption to soil and sediment, and bioaccumulation in organisms.

Abiotic Degradation

Abiotic degradation processes for phthalates in the environment primarily include hydrolysis and photolysis.

- **Hydrolysis:** The hydrolysis of phthalate esters involves the cleavage of the ester bond to form the monoester and subsequently phthalic acid. This process is generally slow for higher molecular weight phthalates like DIHP under typical environmental pH conditions (pH 5-9).^[4]^[5] The rate of hydrolysis is influenced by pH and temperature, with increased rates under acidic or alkaline conditions.^[4]^[6] However, in most natural waters, hydrolysis is not considered a significant degradation pathway for DIHP.^[5]
- **Photolysis:** Direct photolysis of phthalates in water is not a significant removal process as they do not absorb sunlight effectively.^[4] Indirect photolysis, mediated by hydroxyl radicals in the atmosphere, can be a more important degradation pathway for volatilized phthalates.^[5] For phthalates with longer alkyl chains, volatilization is low, limiting the importance of atmospheric photolysis.

Biodegradation

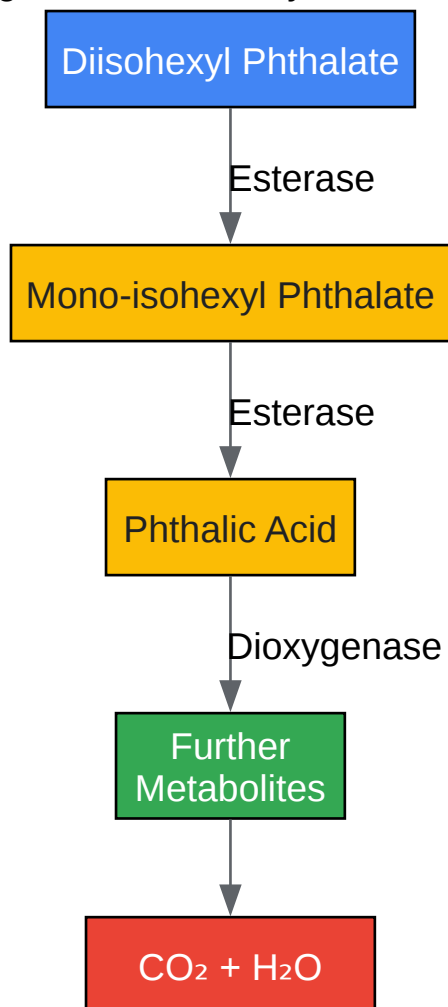
Biodegradation is the primary mechanism for the removal of phthalates from the environment.^[5] The process is generally more rapid under aerobic conditions compared to anaerobic conditions.

- **Aerobic Biodegradation:** In the presence of oxygen, microorganisms can readily degrade phthalates. The initial step involves the hydrolysis of the diester to its monoester, mono-isohexyl phthalate (MIHP), and then to phthalic acid. Phthalic acid can be further mineralized to carbon dioxide and water. While specific data for DIHP is unavailable, studies on analogous compounds like DEHP show half-lives in the range of 5 to 8.3 days in aerobic sediment.^[7] The rate of biodegradation is influenced by factors such as temperature, pH, and the presence of other organic matter.

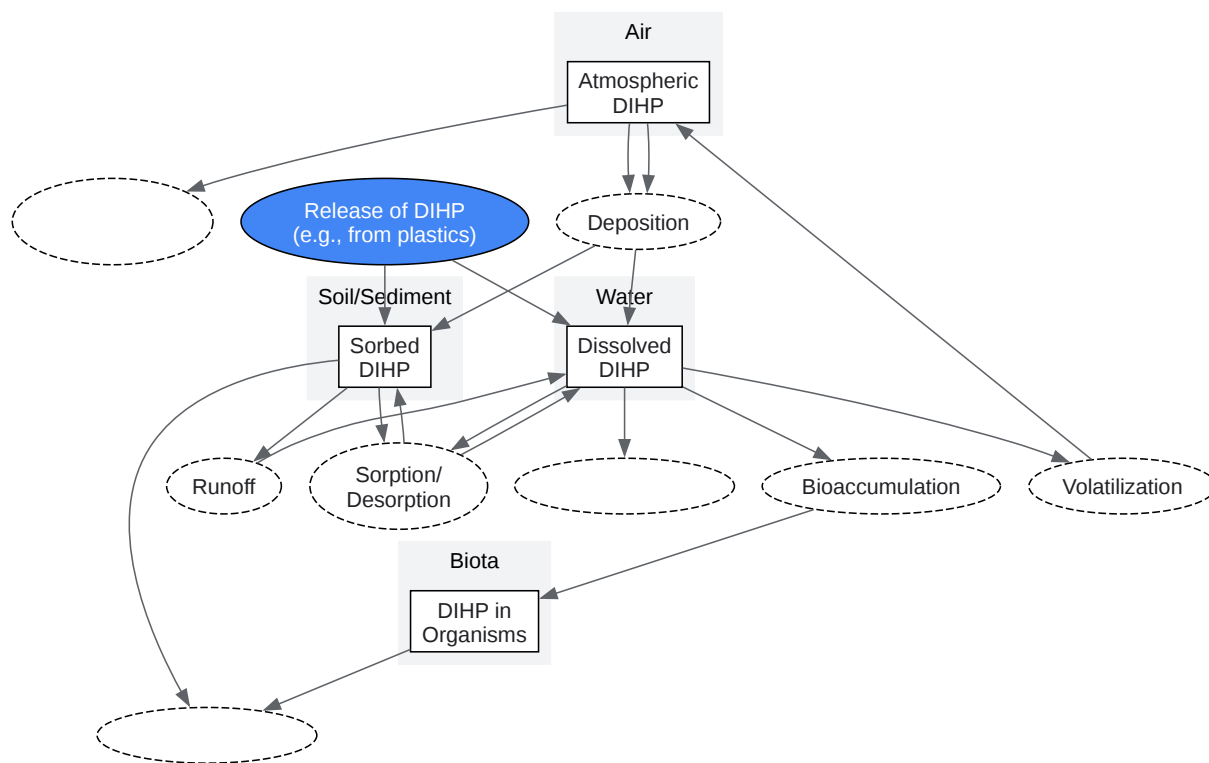
- **Anaerobic Biodegradation:** Under anaerobic conditions, the biodegradation of phthalates is significantly slower. Studies on other phthalates have shown that while some degradation can occur, it is not as efficient as under aerobic conditions.

The following diagram illustrates the general aerobic biodegradation pathway for DIHP.

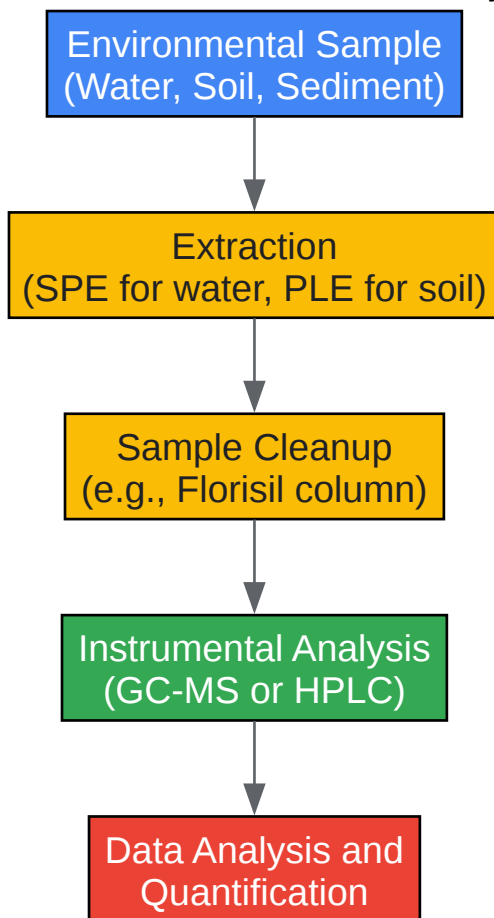
Aerobic Biodegradation Pathway of Diisohexyl Phthalate



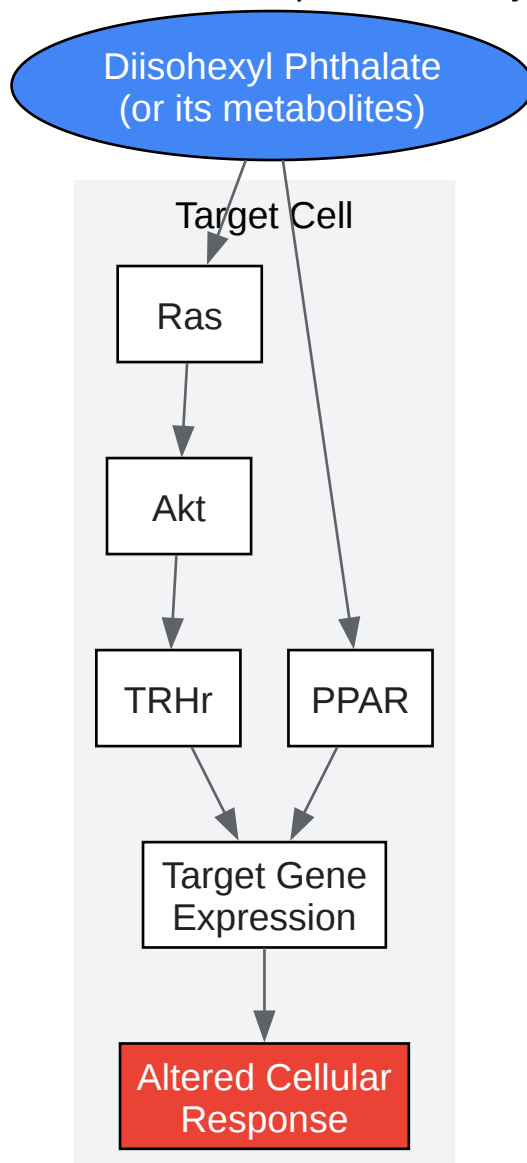
Environmental Fate and Transport of Diisohexyl Phthalate



General Workflow for DIHP Analysis



Potential Endocrine Disruption Pathway of DIHP



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